

The Hepatic Bioactivation of Enalapril: A Technical Guide

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Compound of Interest

Compound Name: Enalapril

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This guide provides an in-depth examination of the metabolic activation of **enalapril**, an angiotensin-converting enzyme (ACE) inhibitor widely prescribed for hypertension and heart failure. As a prodrug, **enalapril**'s therapeutic efficacy is entirely dependent on its biotransformation into the active metabolite, **enalaprilat**. This process occurs predominantly in the liver, mediated by a specific enzyme, making the liver's metabolic capacity a critical factor in the drug's pharmacokinetic and pharmacodynamic profile.

Core Mechanism of Enalapril Activation

Enalapril is an ethyl ester prodrug that is pharmacologically inactive.^{[1][2]} Its conversion to the active diacid metabolite, **enalaprilat**, is essential for its therapeutic action of inhibiting the angiotensin-converting enzyme (ACE).^{[3][4]} This bioactivation is a hydrolysis reaction that occurs primarily in the liver.^{[4][5][6]}

The key enzyme responsible for this metabolic step is human liver carboxylesterase 1 (CES1), a major hydrolase in the liver.^{[7][8][9][10]} Studies using recombinant human enzymes have demonstrated that **enalapril** is readily hydrolyzed by CES1, but not by carboxylesterase 2 (CES2).^{[8][9]} Therefore, the rate and extent of **enalaprilat** formation are directly dependent on the activity of hepatic CES1. Genetic variations in the CES1 gene can alter the enzyme's catalytic activity, potentially impacting **enalapril** metabolism and patient response.^{[7][10][11]}

Quantitative Data: Pharmacokinetics and Enzyme Kinetics

The conversion of **enalapril** to **enalaprilat** is a critical step that influences the pharmacokinetic profiles of both the parent drug and its active metabolite.

Pharmacokinetic Parameters

The following tables summarize key pharmacokinetic parameters for **enalapril** and **enalaprilat** following oral administration of **enalapril** to healthy adult volunteers.

Table 1: Pharmacokinetic Parameters of **Enalapril**

Parameter	Value (Mean ± SD)	Dose	Reference
Cmax (ng/mL)	313.5 ± 139.6	10 mg	[12]
481 ± 185	20 mg	[13]	
Tmax (h)	1.06 ± 0.30	10 mg	[12]
1.09 ± 0.33	20 mg	[13]	
AUC(0-∞) (ng·h/mL)	450.0 ± 199.5	10 mg	[12]
832 ± 325	20 mg	[13]	
t1/2 (h)	1.6 ± 1.5	10 mg	[12]

Table 2: Pharmacokinetic Parameters of **Enalaprilat** (after oral **Enalapril**)

Parameter	Value (Mean ± SD)	Dose	Reference
C _{max} (ng/mL)	54.8 ± 29.5	10 mg	[12] [14]
72.9 ± 33.6	20 mg	[13]	
T _{max} (h)	4.6 ± 1.6	10 mg	[12] [14]
4.05 ± 1.22	20 mg	[13]	
AUC(0-∞) (ng·h/mL)	266.9 ± 122.7	10 mg	[12] [14]
383 ± 158	20 mg	[13]	
t _{1/2} (h)	~11 (effective)	N/A	[15]

Note: The effective half-life of **enalaprilat** is prolonged due to its tight binding to ACE.[\[15\]](#)

Enzyme Kinetics

The hydrolysis of **enalapril** by CES1 has been characterized in vitro. Unlike many enzyme reactions that follow standard Michaelis-Menten kinetics, **enalapril** exhibits substrate inhibition kinetics.[\[8\]](#)[\[9\]](#)

Table 3: In Vitro Enzyme Kinetic Parameters for **Enalapril** Hydrolysis by CES1

Parameter	Value	Enzyme Source	Reference
Kinetics Model	Substrate Inhibition	Recombinant human CES1	[8] [9]
Intrinsic Clearance (CL _{int})	0.02 mL/min/mg protein	Recombinant human CES1	

Experimental Protocols

Investigating the hepatic activation of **enalapril** involves a combination of in vitro and in vivo methods, coupled with sensitive analytical techniques.

In Vitro Enalapril Hydrolysis Assay

This protocol describes a typical experiment to measure the conversion of **enalapril** to **enalaprilat** using human liver subcellular fractions.

Objective: To determine the rate of **enalaprilat** formation catalyzed by human liver carboxylesterases.

Materials:

- Human Liver S9 fractions or microsomes
- **Enalapril** maleate
- **Enalaprilat** standard
- Phosphate buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- Acetonitrile (ice-cold)
- Internal standard for LC-MS/MS analysis (e.g., benazepril, captopril)[16][17]
- Incubator or water bath (37°C)
- Centrifuge
- LC-MS/MS system

Methodology:

- Preparation: Thaw human liver S9 fractions on ice. Prepare a stock solution of **enalapril** in the assay buffer.
- Reaction Mixture: In a microcentrifuge tube, combine the liver S9 protein (e.g., 0.2-0.5 mg/mL final concentration), assay buffer, and pre-warmed **enalapril** solution to initiate the reaction.[18][19] Final substrate concentrations may range from 1 to 500 μ M to characterize kinetics.[8][19]
- Incubation: Incubate the reaction mixture at 37°C for a predetermined time (e.g., 10-20 minutes).[8][19] The time should be within the linear range of product formation.

- Termination: Stop the reaction by adding a volume of ice-cold acetonitrile (e.g., 2 volumes) containing the internal standard. This step also precipitates the proteins.[\[20\]](#)
- Sample Processing: Vortex the mixture and centrifuge at high speed (e.g., 10,000 x g for 15 minutes) to pellet the precipitated protein.[\[20\]](#)
- Analysis: Transfer the supernatant to an autosampler vial for analysis.
- Quantification: Quantify the concentration of the formed **enalaprilat** using a validated LC-MS/MS method against a standard curve.[\[16\]](#)[\[20\]](#)

In Vivo Human Pharmacokinetic Study

This protocol outlines the design of a clinical study to assess the pharmacokinetics of **enalapril** and **enalaprilat**.

Objective: To characterize the plasma concentration-time profiles of **enalapril** and **enalaprilat** after oral administration of **enalapril**.

Design:

- Single-dose, open-label study in healthy volunteers.[\[12\]](#)[\[13\]](#)
- Subjects fast overnight before drug administration.
- A single oral dose of **enalapril** maleate (e.g., 10 or 20 mg) is administered with water.[\[13\]](#)

Methodology:

- Dosing: Administer the **enalapril** tablet to subjects.
- Blood Sampling: Collect serial blood samples (e.g., into heparinized or EDTA tubes) at pre-dose (0 h) and at multiple time points post-dose (e.g., 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, 24, 36, and 48 hours).
- Plasma Preparation: Centrifuge the blood samples to separate the plasma. Store plasma samples at -20°C or -80°C until analysis.[\[21\]](#)

- **Sample Analysis:** Determine the concentrations of **enalapril** and **enalaprilat** in the plasma samples using a validated analytical method such as LC-MS/MS or ELISA.[13][20]
- **Pharmacokinetic Analysis:** Calculate key pharmacokinetic parameters (Cmax, Tmax, AUC, t1/2) for both analytes using non-compartmental analysis.

Analytical Quantification Methods

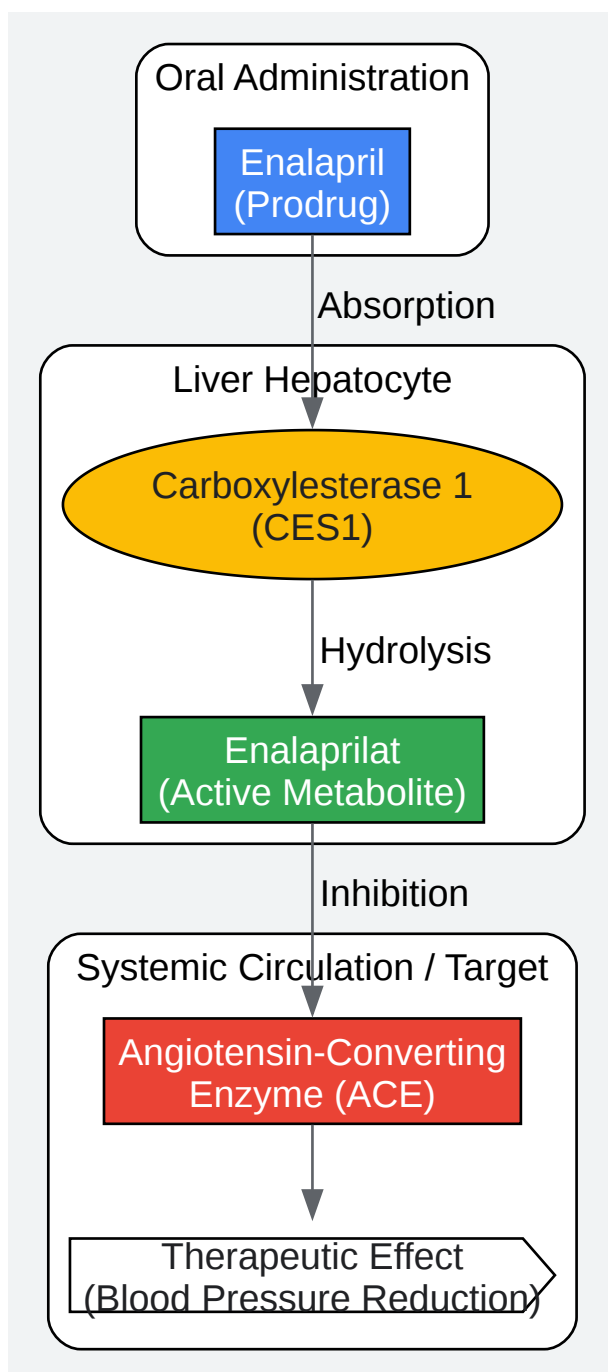
Accurate quantification of **enalapril** and **enalaprilat** in biological matrices is crucial.

- **LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry):** This is the gold standard for its high sensitivity and specificity. The method typically involves a sample preparation step like protein precipitation or solid-phase extraction, followed by chromatographic separation and mass spectrometric detection.[16][17][20] The linear range is often between 1-500 ng/mL.[20]
- **ELISA (Enzyme-Linked Immunosorbent Assay):** Specific immunoassays have also been developed for the separate quantification of **enalapril** and **enalaprilat**. [12][13] These methods offer an alternative to chromatographic techniques and can be used for pharmacokinetic studies.

Visualizations

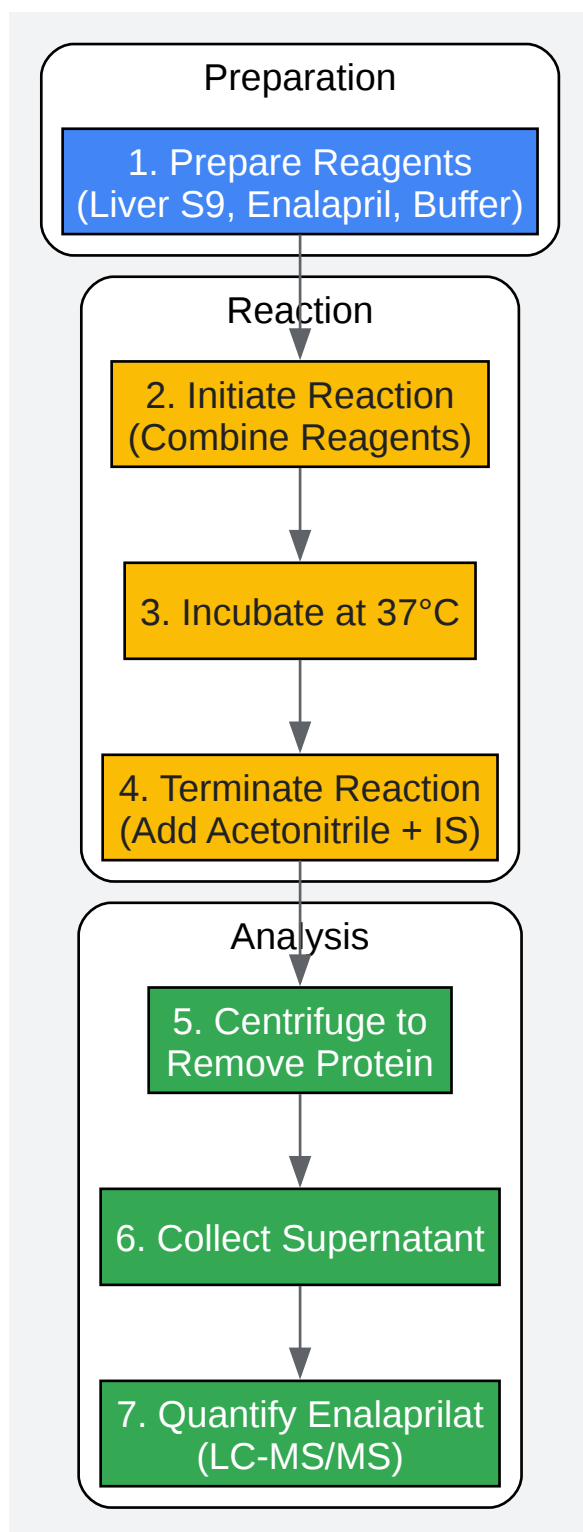
Signaling and Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate the key pathways and processes involved in **enalapril** activation.



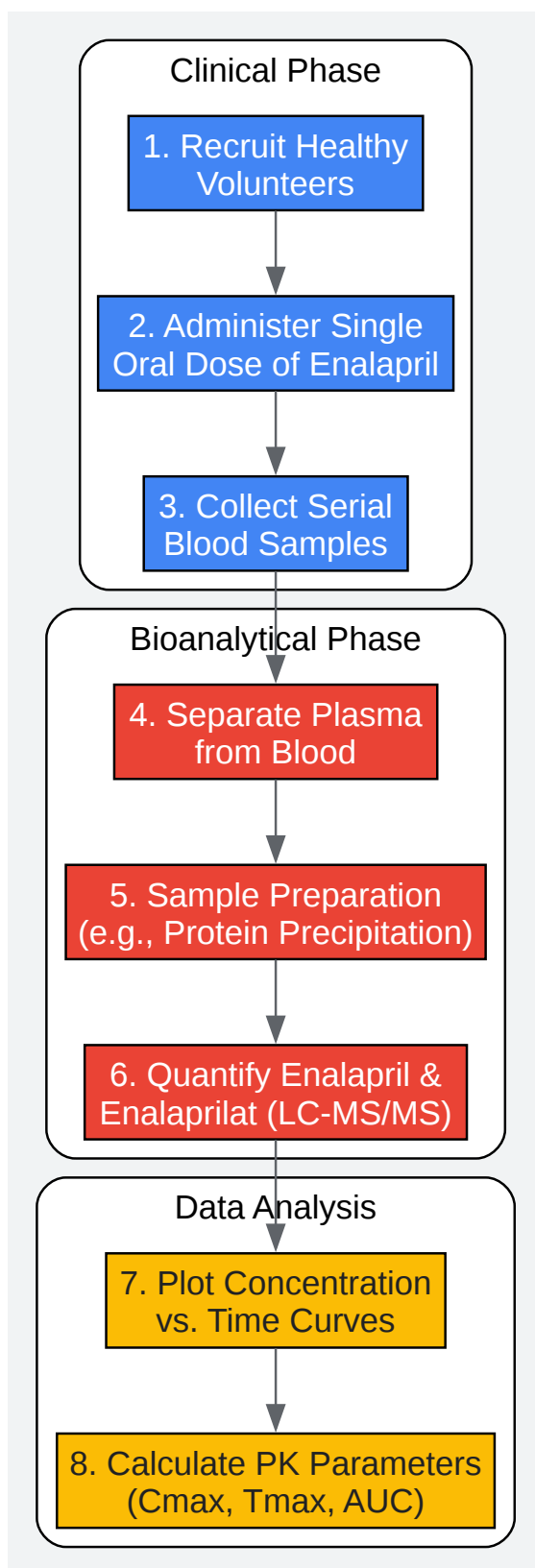
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Caption: Metabolic activation pathway of **enalapril** in the liver.



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Caption: Experimental workflow for an in vitro **enalapril** hydrolysis assay.



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Caption: Workflow for a human pharmacokinetic study of **enalapril**.

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